

An In-depth Technical Guide to Rhein-13C6: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: **Rhein-13C6**

Cat. No.: **B563651**

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Rhein-13C6 is a stable isotope-labeled derivative of Rhein, an anthraquinone compound naturally found in medicinal plants such as rhubarb (*Rheum* spp.) and Senna leaves.^{[1][2]} Chemically known as 4,5-dihydroxyanthraquinone-2-carboxylic acid, Rhein has been investigated for a wide range of pharmacological activities, including anti-inflammatory, antioxidant, anticancer, hepatoprotective, and nephroprotective effects.^{[3][4]}

The incorporation of six carbon-13 (¹³C) isotopes into the Rhein structure creates **Rhein-13C6**.^[5] This isotopic labeling does not alter the compound's intrinsic chemical structure or biological activity but provides a crucial analytical advantage.^[5] The increased mass allows for its precise differentiation from the naturally occurring (¹²C) Rhein, making it an invaluable tool for quantitative analysis and metabolic studies. **Rhein-13C6** is primarily used as an internal standard in liquid chromatography-mass spectrometry (LC-MS) for pharmacokinetic studies and as a tracer to elucidate the metabolic fate of Rhein in biological systems.^{[5][6]}

Physical and Chemical Properties

Rhein-13C6 is a yellow crystalline solid.^{[1][5]} Its fundamental properties are summarized below, with comparative data for its unlabeled counterpart, Rhein.

Table 1: General Properties of Rhein-13C6

Property	Value	Source(s)
CAS Number	1330166-42-1	[1][7]
Appearance	Yellow Crystalline Solid	[1][5]
Purity	≥95%	[8][9]
Storage	2-8°C Refrigerator or -20°C	[1][9]
Origin	Synthetic	[8]

Table 2: Molecular and Spectroscopic Properties of Rhein vs. Rhein-13C6

Property	Rhein	Rhein-13C6	Source(s)
Molecular Formula	C ₁₅ H ₈ O ₆	C ₉ ¹³ C ₆ H ₈ O ₆	[1][9]
Molecular Weight	284.22 g/mol	290.18 g/mol	[1][5]
Monoisotopic Mass	284.032 g/mol	290.052 g/mol	[6][7]
UV/Vis. λ _{max}	231, 258, 431 nm	Not specified, expected to be similar	[9]

Table 3: Solubility Data

Solvent	Solubility	Notes	Source(s)
DMSO	Soluble (approx. 15 mg/ml for Rhein)	Rhein-13C6 is readily soluble in DMSO.	[8][9]
Water	Limited solubility	Unlabeled Rhein is sparingly soluble in aqueous buffers.	[5][9]
Ethanol	Good solubility	[5]	
DMSO:PBS (pH 7.2) 1:1	Approx. 0.5 mg/ml (for Rhein)	For aqueous solutions, dissolve in DMSO first.	[9]

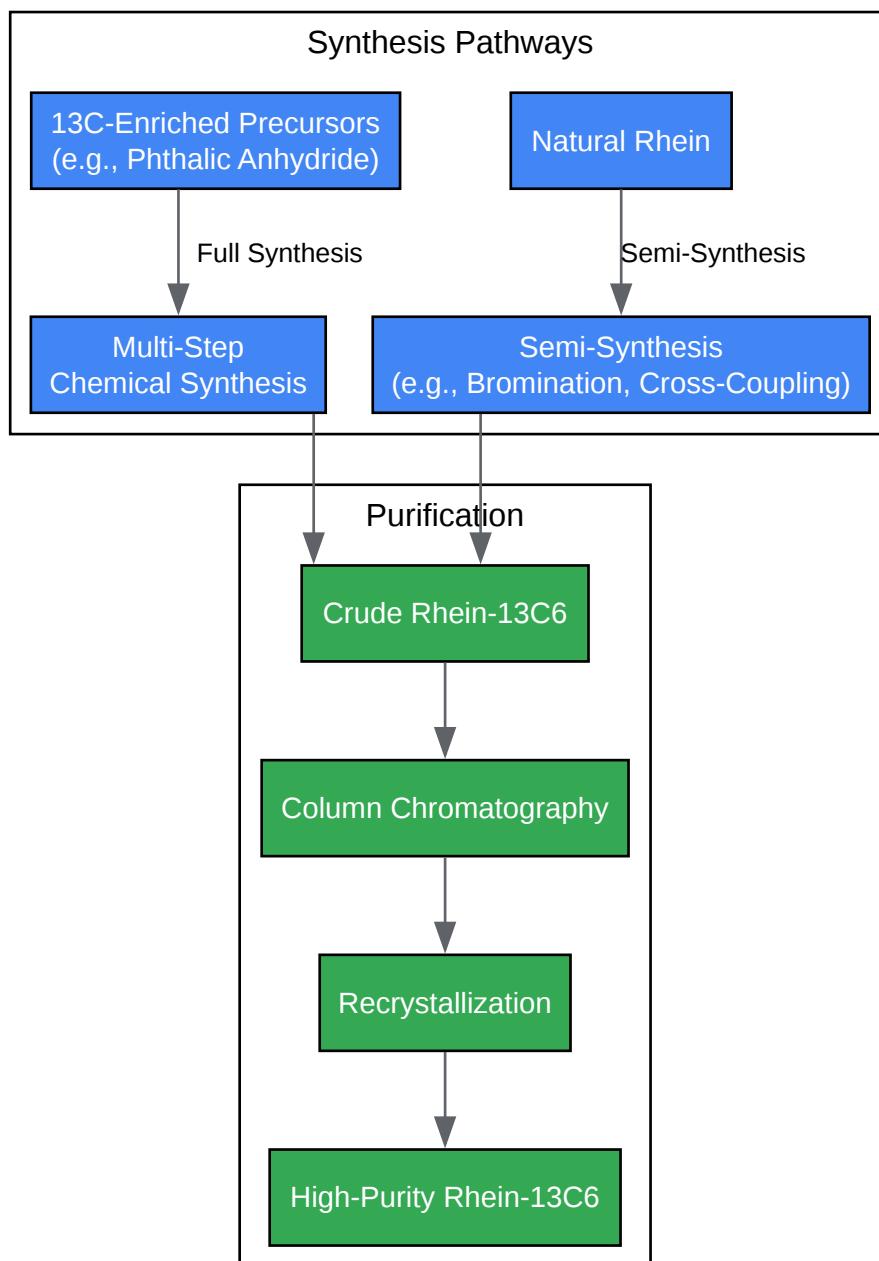
Experimental Protocols

Synthesis and Purification

The synthesis of **Rhein-13C6** is a multi-step process designed to precisely incorporate ¹³C atoms into the anthraquinone core.

Methodology:

- Precursor Selection: The synthesis typically starts with ¹³C-enriched precursors, such as ¹³C-labeled phthalic anhydride or naphthoquinone derivatives. This ensures the labels are integrated during the formation of the core molecular skeleton.[6]
- Chemical Synthesis: A common route involves the oxidation of a chrysazin (dianthrone) precursor's methyl group to a carboxylic acid using various oxidizing agents. The ¹³C labeling is achieved by using specific reagents that facilitate substitution at designated positions on the anthraquinone structure.[5]
- Semi-Synthetic Approach: An alternative, though less common, method starts with naturally derived Rhein. This process might involve bromination at specific positions, followed by a palladium-catalyzed cross-coupling reaction with ¹³C-enriched carbon nucleophiles. A subsequent acid-catalyzed rearrangement restores the anthraquinone structure with the isotopic labels incorporated.[6]
- Purification: Following synthesis, the crude product is purified. This typically involves column chromatography to isolate the desired compound from intermediates and byproducts, followed by recrystallization to achieve high chemical and isotopic purity.[6]



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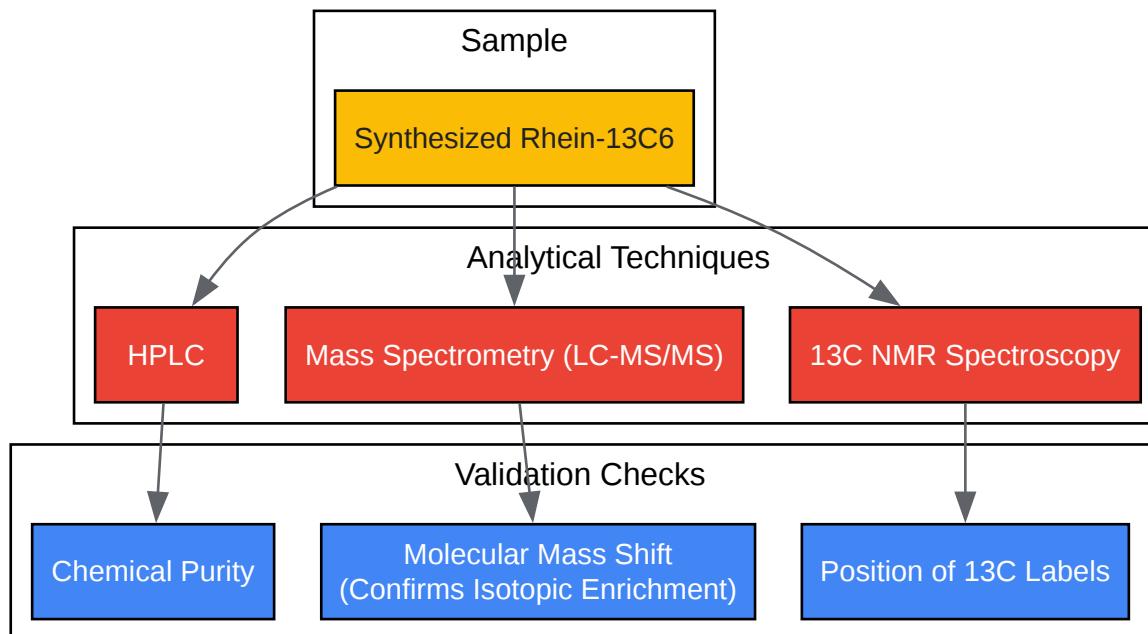
Caption: Workflow for the synthesis and purification of **Rhein-13C6**.

Analytical Validation

Advanced analytical techniques are crucial to confirm the structural integrity, isotopic enrichment, and chemical purity of the final product.

Methodologies:

- High-Performance Liquid Chromatography (HPLC): HPLC is used for the final purification steps and to assess the chemical purity of the synthesized **Rhein-13C6**.^{[5][6]}
- Mass Spectrometry (MS): LC-MS/MS is the primary technique for validating isotopic incorporation. It confirms the expected molecular weight shift (an increase of ~6 Da compared to unlabeled Rhein). In biological studies, LC-MS/MS with Multiple Reaction Monitoring (MRM) is used to quantify **Rhein-13C6** and its metabolites in complex matrices like plasma.^{[6][10]}
- ¹³C Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹³C NMR provides direct evidence of the positions of the isotopic labels. Since the ¹³C isotope is NMR-active (unlike ¹²C), the spectrum of **Rhein-13C6** will show significantly enhanced signals at the chemical shifts corresponding to the labeled carbon atoms, confirming successful and specific incorporation.^[6]

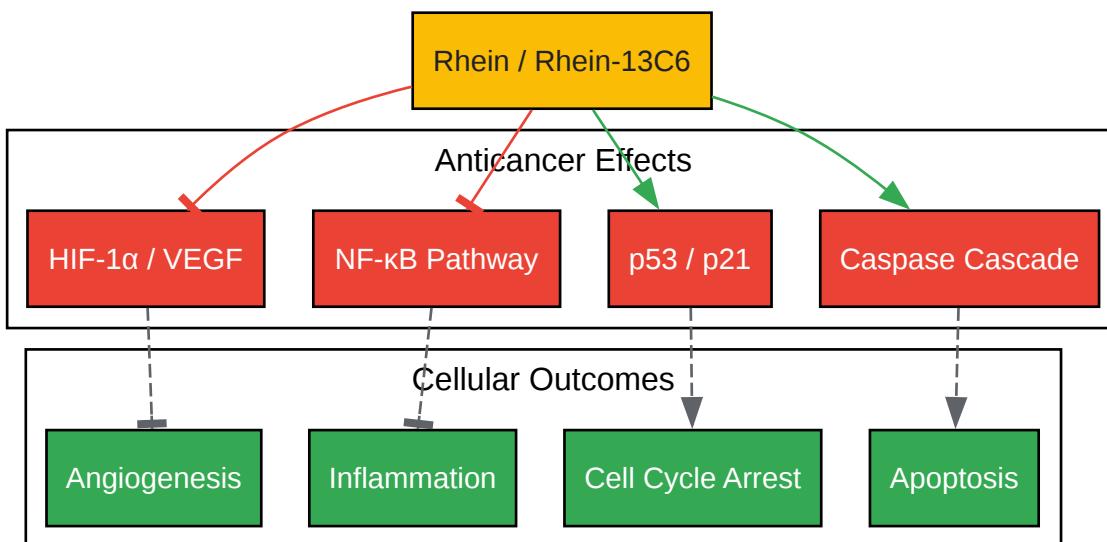
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Caption: Key analytical methods for the validation of **Rhein-13C6**.

Biological Activity and Mechanisms of Action

Rhein-13C6 shares the biological activities of its unlabeled counterpart. The isotopic label serves as a tracer to study these effects with high precision. Rhein's mechanisms are pleiotropic, impacting multiple signaling pathways.

- **Anti-inflammatory Activity:** Rhein exhibits significant anti-inflammatory effects primarily by inhibiting the NF-κB (nuclear factor kappa-light-chain-enhancer of activated B cells) signaling pathway.[4][5] This pathway is a central regulator of inflammatory responses.
- **Anticancer Activity:** Rhein has demonstrated anticancer properties in various cancer cell lines.[11] Its mechanisms include:
 - **Cell Cycle Arrest:** It can induce cell cycle arrest at the S phase or G0/G1 phase by modulating the expression of proteins like p53, p21, cyclin A, and CDK-2.[11]
 - **Apoptosis Induction:** Rhein promotes programmed cell death (apoptosis) by increasing the expression of caspases (caspase-3, -8, -9) and regulating the Bcl-2 family of proteins.[4][11]
 - **Inhibition of Angiogenesis:** In hypoxic tumor environments, Rhein can reduce the expression of Hypoxia-Inducible Factor 1-alpha (HIF-1 α) and Vascular Endothelial Growth Factor (VEGF), key mediators of new blood vessel formation.[11]
 - **Inhibition of Invasion:** It can suppress cancer cell migration and invasion by downregulating the activity of matrix metalloproteinase-9 (MMP-9).[11]
- **Hepatoprotective and Nephroprotective Effects:** Studies have shown that Rhein can protect the liver and kidneys from injury and fibrosis.[3] It can inhibit the high expression of Transforming Growth Factor-β1 (TGF-β1), a key cytokine in the fibrotic process.[4]



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Caption: Simplified signaling pathways modulated by Rhein.

Applications in Research

The primary utility of **Rhein-13C6** lies in its application as an analytical tool in pharmacological and metabolic research.

- Pharmacokinetic (PK) Studies: **Rhein-13C6** is an ideal internal standard for LC-MS/MS-based quantification of unlabeled Rhein in biological samples (e.g., plasma, tissue). Its use corrects for variations in sample preparation and instrument response, ensuring highly accurate and precise measurements of drug concentration over time.[6][10]
- Metabolic Pathway Mapping: When administered in vivo or in vitro, **Rhein-13C6** acts as a tracer. Researchers can track the M+6 mass shift in its metabolites, such as rhein glucuronide-13C6, using LC-MS. This allows for the unambiguous identification and quantification of metabolic products, helping to map out how the drug is absorbed, distributed, metabolized, and excreted (ADME).[5][6]
- Drug Interaction Studies: By accurately tracking Rhein's metabolic fate, **Rhein-13C6** helps in studying its interactions with drug-metabolizing enzymes and transport proteins. This is crucial for predicting and understanding potential drug-drug interactions.[5]

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